

A Cross-Laboratory Examination of the Magnetocaloric Effect in GdNi₅

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gadolinium--nickel (1/5)

Cat. No.: B15489513

[Get Quote](#)

An essential aspect of materials science research is the independent verification and comparison of experimental data across different laboratories. This guide provides a comparative overview of the magnetocaloric effect (MCE) in the intermetallic compound Gadolinium-Nickel-5 (GdNi₅), a material of interest for low-temperature magnetic refrigeration. The data presented is compiled from independent studies to offer researchers and scientists a consolidated view of its magnetocaloric properties.

Quantitative Data Comparison

The magnetocaloric properties of GdNi₅ have been investigated by different research groups. Below is a summary of the key quantitative data extracted from published studies. It is important to note that the experimental conditions, particularly the applied magnetic field change ($\Delta\mu_0H$), can vary between studies, which directly influences the measured magnetocaloric parameters.

Parameter	de Oliveira et al. (2004)[1]	Burzo et al.[2]
Magnetic Field Change ($\Delta\mu_0H$)	0 - 5 T	0 - 7 T
Peak Magnetic Entropy Change ($-\Delta S_m$)	$\sim 11.5 \text{ J kg}^{-1} \text{ K}^{-1}$	$12.8 \text{ J kg}^{-1} \text{ K}^{-1}$
Adiabatic Temperature Change (ΔT_{ak})	$\sim 7.5 \text{ K}$	Not Reported
Curie Temperature (T_c)	$\sim 32 \text{ K}$	35 K
Refrigerant Capacity (RC)	Not Reported	347 J kg^{-1}

Experimental Protocols

The determination of the magnetocaloric properties of GdNi₅ relies on precise magnetic and calorimetric measurements. The methodologies employed in the cited studies are summarized below.

Sample Preparation: The starting point for these experiments is the synthesis of polycrystalline GdNi₅. This is typically achieved by arc-melting stoichiometric amounts of high-purity Gadolinium and Nickel in an inert atmosphere, such as argon. To ensure homogeneity, the resulting ingot is often remelted multiple times and may undergo a subsequent annealing process in a vacuum-sealed quartz tube for an extended period.

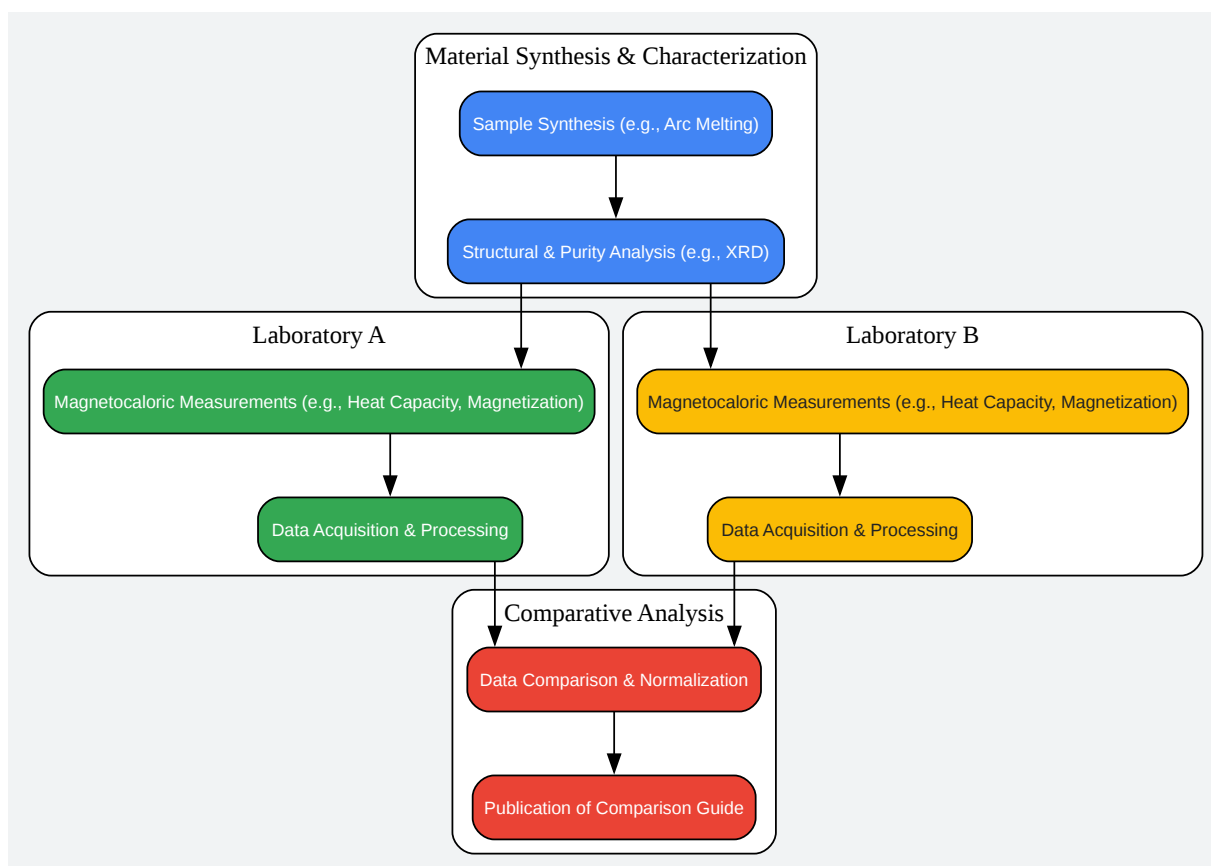
Measurement of Magnetocaloric Parameters: The two primary quantities used to characterize the magnetocaloric effect are the magnetic entropy change (ΔS_m) and the adiabatic temperature change (ΔT_{ak}).

- Magnetic Entropy Change (ΔS_m):** The magnetic entropy change is typically determined indirectly from magnetization measurements as a function of temperature for various applied magnetic fields. Using the Maxwell relation, ΔS_m can be calculated from the magnetization data. An alternative and more direct method involves measuring the heat capacity of the material at different constant magnetic fields. The total entropy is then calculated, and the magnetic entropy change is extracted. The study by de Oliveira et al. (2004) utilized heat capacity measurements to derive both ΔS_m and ΔT_{ak} [1].

- **Adiabatic Temperature Change (ΔT_{ak}):** This parameter can be measured directly by applying a magnetic field to the thermally isolated sample and recording the change in its temperature. Alternatively, as done by de Oliveira et al. (2004), it can be calculated from the heat capacity and magnetization data[1].
- **Refrigerant Capacity (RC):** The refrigerant capacity is a measure of the amount of heat that can be transferred in one refrigeration cycle. It is calculated by integrating the magnetic entropy change over the temperature range corresponding to the full width at half maximum of the ΔS_m peak[2].

Workflow for Cross-Laboratory Data Comparison

The following diagram illustrates a generalized workflow for conducting a cross-laboratory comparison of magnetocaloric material properties.



[Click to download full resolution via product page](#)

Cross-laboratory comparison workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Cross-Laboratory Examination of the Magnetocaloric Effect in GdNi₅]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489513#cross-laboratory-comparison-of-gdni5-magnetocaloric-effect-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com